

chemical structure and IUPAC name of 2,4-Diethoxybenzaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,4-Diethoxybenzaldehyde

Cat. No.: B1349089

[Get Quote](#)

An In-depth Technical Guide to 2,4-Diethoxybenzaldehyde

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, IUPAC name, physicochemical properties, and a representative synthetic protocol for **2,4-Diethoxybenzaldehyde**. This aromatic aldehyde is a valuable intermediate in organic synthesis, particularly in the preparation of more complex molecules for pharmaceutical and materials science applications.

Chemical Structure and IUPAC Name

2,4-Diethoxybenzaldehyde possesses a benzene ring substituted with an aldehyde group (-CHO) at position 1, and two ethoxy groups (-OCH₂CH₃) at positions 2 and 4.

IUPAC Name: **2,4-diethoxybenzaldehyde**^[1]

The chemical structure can be represented by the following diagram:

Caption: Chemical structure of **2,4-Diethoxybenzaldehyde**.

Physicochemical Properties

The key physicochemical properties of **2,4-Diethoxybenzaldehyde** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C11H14O3	[1][2][3]
Molecular Weight	194.23 g/mol	[1][4]
CAS Number	22924-16-9	[1][2][4]
Appearance	Not Available	
Melting Point	71-73 °C (lit.)	[4][5]
Solubility	Soluble in methanol.	[5]
InChI	InChI=1S/C11H14O3/c1-3-13-10-6-5-9(8-12)11(7-10)14-4-2/h5-8H,3-4H2,1-2H3	[1][2][4]
InChIKey	JGWAODQUCDFPGI-UHFFFAOYSA-N	[1]
Canonical SMILES	CCOC1=CC(=C(C=C1)C=O)OCC	[1]

Experimental Protocols

The synthesis of **2,4-Diethoxybenzaldehyde** can be achieved through various methods. A common approach is the Williamson ether synthesis, starting from 2,4-dihydroxybenzaldehyde. Another method is the direct formylation of 1,3-diethoxybenzene. Below is a representative protocol for the Williamson ether synthesis.

Synthesis of **2,4-Diethoxybenzaldehyde** via Williamson Ether Synthesis

This protocol is adapted from general procedures for the alkylation of dihydroxybenzaldehydes.

Materials:

- 2,4-Dihydroxybenzaldehyde

- Ethyl iodide or Ethyl bromide
- Anhydrous potassium carbonate (K_2CO_3)
- Anhydrous dimethylformamide (DMF) or acetone
- Water
- Ethyl acetate
- Hexane
- Anhydrous magnesium sulfate ($MgSO_4$)

Equipment:

- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Glassware for extraction and filtration
- Column chromatography setup
- Thin Layer Chromatography (TLC) plates and chamber

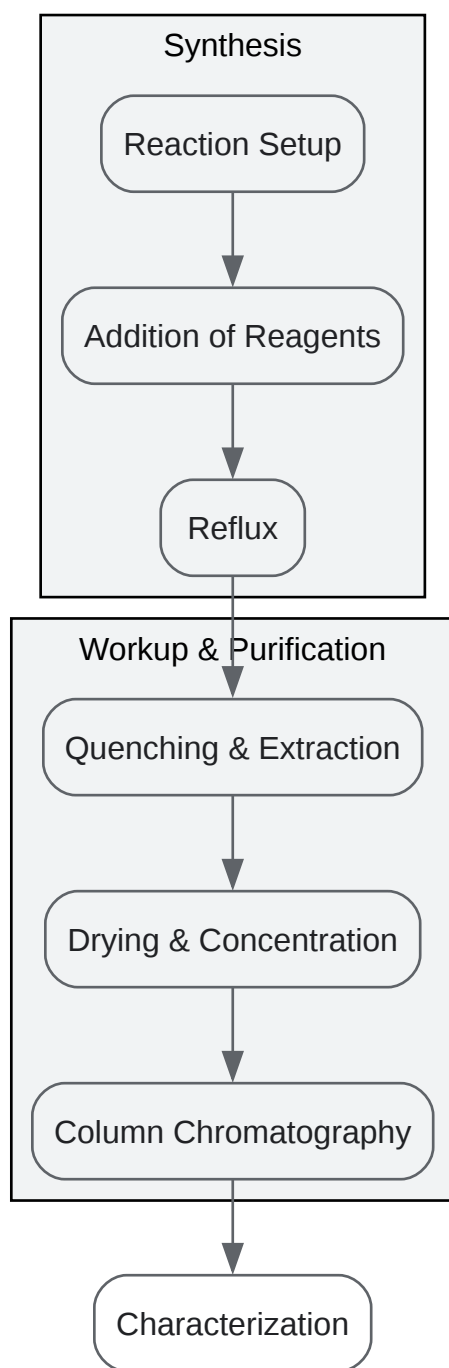
Procedure:

- Reaction Setup: To a round-bottom flask, add 2,4-dihydroxybenzaldehyde (1.0 eq), anhydrous potassium carbonate (2.5 eq), and a suitable solvent such as anhydrous DMF or acetone.

- Addition of Alkylating Agent: Stir the mixture at room temperature and add ethyl iodide or ethyl bromide (2.5 eq) dropwise.
- Reaction: Heat the reaction mixture to reflux and maintain for several hours. The progress of the reaction can be monitored by TLC.
- Workup: After the reaction is complete (as indicated by TLC), cool the mixture to room temperature. If acetone is used as the solvent, filter off the inorganic salts and concentrate the filtrate. If DMF is used, pour the reaction mixture into water and extract with a suitable organic solvent like ethyl acetate.
- Extraction: Wash the organic layer with water and brine, then dry over anhydrous magnesium sulfate.
- Purification: Filter off the drying agent and concentrate the solvent using a rotary evaporator to obtain the crude product. Purify the crude product by column chromatography on silica gel using a hexane/ethyl acetate gradient as the eluent to yield pure **2,4-Diethoxybenzaldehyde**.

General Workflow for Synthesis and Purification

The following diagram illustrates the general workflow for the synthesis and purification of **2,4-Diethoxybenzaldehyde**.



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis of **2,4-Diethoxybenzaldehyde**.

Applications in Research and Development

2,4-Diethoxybenzaldehyde serves as a key building block in the synthesis of various organic compounds. Its aldehyde functionality allows for a wide range of chemical transformations, including reductive amination, Wittig reactions, and aldol condensations. The ethoxy groups modulate the electronic properties and lipophilicity of the molecule, which can be advantageous in the design of bioactive compounds and functional materials. While specific signaling pathways involving this compound are not extensively documented, its derivatives are explored in various research areas. For instance, benzaldehyde derivatives are investigated for their potential as inhibitors of enzymes such as aldehyde dehydrogenase, which is implicated in certain cancers.[6]

This technical guide provides foundational information for researchers and professionals working with **2,4-Diethoxybenzaldehyde**, enabling a better understanding of its properties and synthetic accessibility for further applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2,4-Diethoxybenzaldehyde | C₁₁H₁₄O₃ | CID 586456 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Page loading... [wap.guidechem.com]
- 3. scbt.com [scbt.com]
- 4. 2,4-Diethoxybenzaldehyde 98 22924-16-9 [sigmaaldrich.com]
- 5. 2,4-DIETHOXY-BENZALDEHYDE CAS#: 22924-16-9 [m.chemicalbook.com]
- 6. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [chemical structure and IUPAC name of 2,4-Diethoxybenzaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1349089#chemical-structure-and-iupac-name-of-2-4-diethoxybenzaldehyde]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com